

## Section 1: Toxicological Profile and Health Effects

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### Compound of Interest

Compound Name: *1-Stearoyl-2-oleoyl-3-bromopropanediol*

Cat. No.: *B15549961*

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Brominated lipid compounds encompass a range of substances, from food additives like BVO to research tools used in advanced imaging techniques.[1] Toxicological data, primarily derived from studies on BVO and brominated fatty acids, indicate several potential health concerns, including cardiotoxicity, hepatotoxicity, and endocrine disruption.[2][3][4] The U.S. Food and Drug Administration (FDA) recently revoked the regulation allowing the use of BVO in food, citing studies that found the potential for adverse health effects in humans.[5][6]

A primary concern is the bioaccumulation of lipid-bound bromine in fatty tissues, the brain, and the liver.[4][7] Bromine can compete with iodine, an essential element for thyroid function, potentially disrupting the production of hormones that regulate metabolism and brain development.[4] Chronic exposure to high levels of BVO has been linked to neurological symptoms, including memory loss, tremors, and fatigue.[1][6]

Animal studies have been crucial in elucidating the toxic effects of these compounds. Research in rats has shown that diets containing brominated fatty acids can lead to significant changes in heart and liver tissue.

**Table 1: Summary of Toxicological Effects of Brominated Lipids in Animal Studies**

| Compound Administered                     | Dosage & Duration         | Key Findings in Heart Tissue                                                                                     | Key Findings in Liver Tissue                                                                                                   | Reference                                |
|-------------------------------------------|---------------------------|------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------|------------------------------------------|
| Brominated Corn Oil (BCO)                 | 2% of diet for 35 days    | Yellow coloration, firm texture, myocardial cellular degeneration, increased lipid content.                      | Enlarged livers, elevated lipid content, severe intracellular fatty degeneration.                                              | <a href="#">[2]</a> <a href="#">[8]</a>  |
| Monoglyceride of Dibromostearate (DBS)    | 2% of diet for 35 days    | Moderate edema, slight necrosis, increased lipid content. Highest concentration of DBS observed in heart lipids. | Enlarged livers, elevated lipid content.                                                                                       | <a href="#">[2]</a> <a href="#">[8]</a>  |
| Monoglyceride of Tetrabromostearate (TBS) | 2% of diet for 35 days    | Increased lipid content.                                                                                         | Enlarged livers, elevated lipid content, severe intracellular fatty degeneration. TBS preferentially accumulated in the liver. | <a href="#">[2]</a> <a href="#">[8]</a>  |
| Brominated Vegetable Oil (BVO)            | 0.5% of diet for 105 days | Significant increase in triacylglycerol content.                                                                 | Significant increase in triacylglycerol and cholesterol content.                                                               | <a href="#">[9]</a> <a href="#">[10]</a> |

## Section 2: Safety and Handling Procedures

Given the toxicological profile of brominated lipids, handling these and other halogenated organic compounds requires stringent safety measures. All procedures should be performed in accordance with institutional and regulatory guidelines.[\[11\]](#)[\[12\]](#)

### General Handling

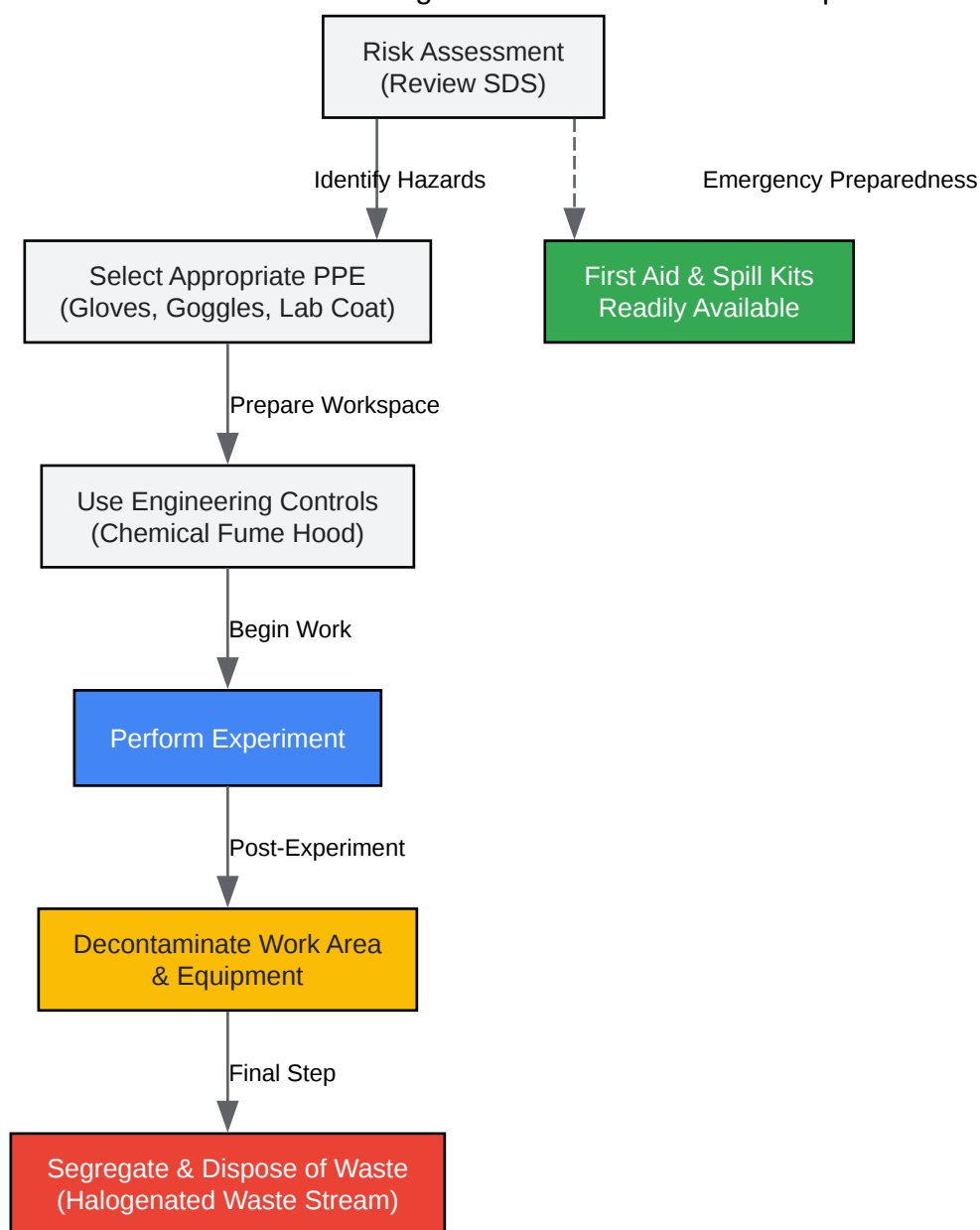
- Risk Assessment: Before handling any brominated compound, conduct a thorough risk assessment to understand its specific hazards, including toxicity, reactivity, and physical properties.[\[11\]](#)
- Designated Areas: Confine all work with carcinogenic or highly toxic halogenated solvents and lipids to a designated area, such as a certified laboratory chemical fume hood.[\[13\]](#)
- Personal Protective Equipment (PPE): Standard PPE is mandatory and includes:
  - Gloves: Nitrile gloves should be worn. For prolonged contact or with certain solvents, double-gloving may be necessary. Always consult the manufacturer's compatibility chart.[\[11\]](#)[\[13\]](#)
  - Eye Protection: Chemical splash goggles are required. For small-scale operations, ANSI-approved safety glasses may be sufficient.[\[11\]](#)[\[13\]](#)
  - Lab Coat: A fully buttoned lab coat must be worn to protect skin and clothing.[\[14\]](#)
- Engineering Controls: Always handle volatile or aerosolized brominated compounds inside a properly functioning chemical fume hood to prevent inhalation exposure.[\[11\]](#)[\[14\]](#)

### Storage and Disposal

- Storage: Store brominated compounds in tightly sealed, appropriate containers in a cool, well-ventilated area away from incompatible materials like strong acids, bases, and oxidizing agents.[\[13\]](#)
- Waste Disposal: Halogenated organic waste must be segregated from non-halogenated waste.[\[12\]](#)[\[14\]](#)

- Collect all brominated lipid waste in a designated, clearly labeled "Halogenated Organic Waste" container.[12][15]
- Never dispose of organic substances down the drain.[14]
- Keep waste containers closed when not in use and store them in a designated satellite accumulation area.[15]

#### General Safe Handling Workflow for Brominated Lipids



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A workflow for the safe handling of brominated lipids.

## Section 3: Key Experimental Protocols

Accurate and reproducible analysis of brominated lipids requires validated experimental protocols. The following sections detail common methodologies used in lipidomics that are applicable to these compounds.

### Protocol 1: Lipid Extraction from Biological Samples (Bligh-Dyer Method)

This protocol is a standard method for extracting lipids from tissues or cells, ensuring the separation of lipids into an organic phase.[\[16\]](#)

Materials:

- Homogenizer
- Glass centrifuge tubes or vials (to prevent plasticizer contamination)[\[17\]](#)
- Chloroform, Methanol, and Water (LC-MS grade)
- Antioxidant (e.g., Butylated hydroxytoluene, BHT)
- Argon or Nitrogen gas

Methodology:

- **Sample Homogenization:** Homogenize the tissue sample (e.g., 100 mg) or cell pellet in a glass tube with a defined volume of water.[\[16\]](#)[\[17\]](#)
- **Solvent Addition:** Add a 2:1 mixture of chloroform:methanol to the homogenate to create a single-phase solution. A common ratio is 1 mL of water, 2 mL of methanol, and 1 mL of chloroform. Vortex thoroughly.
- **Phase Separation:** Add an additional 1 mL of chloroform and 1 mL of water to the mixture. Vortex again and then centrifuge at a low speed (e.g., 1000 x g) for 10 minutes to induce phase separation.

- **Lipid Collection:** Three layers will form: an upper aqueous layer (methanol/water), a middle layer of precipitated protein, and a lower organic layer (chloroform) containing the lipids.[18]
- **Isolation:** Carefully collect the lower organic layer using a glass pipette or syringe and transfer it to a clean glass vial.[17]
- **Drying and Storage:** Evaporate the solvent under a stream of nitrogen or argon gas to prevent oxidation.[18] Store the dried lipid extract at -80°C until analysis.

## Protocol 2: Analysis by Untargeted LC-MS/MS

This workflow provides a powerful method for identifying and quantifying a wide range of lipid species, including brominated variants.[17][19]

Instrumentation:

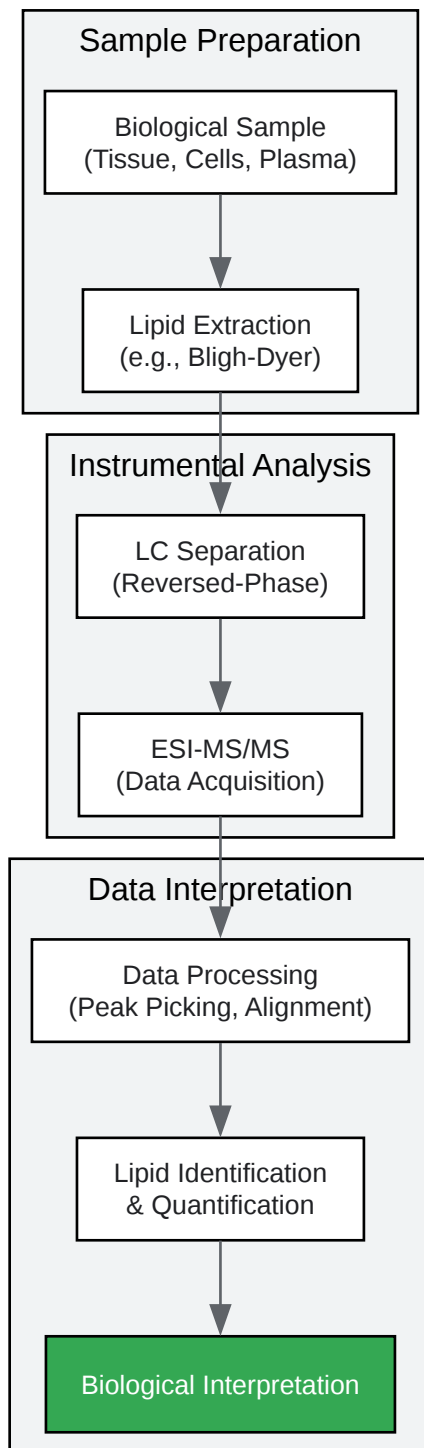
- Ultra-High-Pressure Liquid Chromatography (UHPLC) system
- Reversed-phase C18 column
- Tandem Mass Spectrometer (e.g., Q-TOF or Orbitrap) with an Electrospray Ionization (ESI) source[17][20]

Methodology:

- **Sample Preparation:** Reconstitute the dried lipid extract in an appropriate solvent, such as a 1:1 mixture of methanol:chloroform.
- **Chromatographic Separation:** Inject the sample onto the C18 column. Use a gradient elution program with two mobile phases (e.g., A: acetonitrile/water with ammonium formate; B: isopropanol/acetonitrile with ammonium formate) to separate lipid classes and species over a typical 20-30 minute run.[17]
- **Mass Spectrometry:**
  - Ionize the eluting lipids using ESI in both positive and negative modes to detect a broad range of species.

- Operate the mass spectrometer in a data-dependent acquisition (DDA) mode. This involves a full MS1 scan to detect parent ions, followed by MS/MS fragmentation of the most intense ions to obtain structural information.[\[20\]](#)
- Data Analysis: Process the raw data using specialized software (e.g., LipidSearch, MS-DIAL). Lipid identification is achieved by matching the accurate mass of the parent ion and its experimental MS/MS fragmentation pattern against lipid databases.[\[16\]](#)[\[17\]](#)

## Experimental Workflow for Lipidomics Analysis



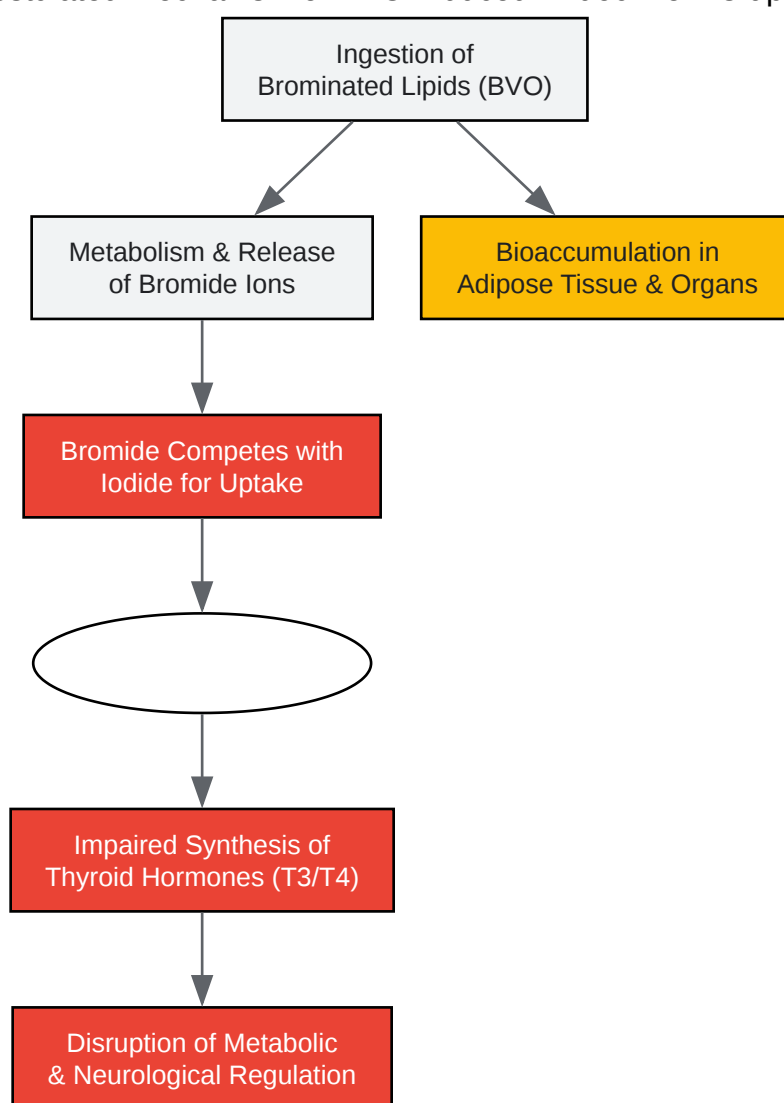
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A typical workflow for the analysis of brominated lipids.

## Section 4: Biological Mechanisms and Signaling

Brominated compounds can interfere with fundamental biological pathways. Brominated Flame Retardants (BFRs), for example, are known endocrine disruptors that can alter lipid metabolism.[21] Studies on BFRs have shown they can increase lipid accumulation in hepatocytes and affect the expression of key metabolic genes like PPAR $\gamma$ . [21] The toxicity of BVO is primarily linked to its interference with thyroid hormone signaling due to the competition between bromide and iodide.[4]

Postulated Mechanism of BVO-Induced Endocrine Disruption



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A diagram of BVO's impact on thyroid function.

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## References

- 1. Brominated vegetable oil - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. Toxicology of brominated fatty acids: metabolite concentration and heart and liver changes - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [Toxicological effects induced by the chronic intake of brominated vegetable oils] - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Food Additive Brominated Vegetable Oil Banned Due to Health Risks → Health [[news.sustainability-directory.com](https://news.sustainability-directory.com)]
- 5. Brominated Vegetable Oil (BVO) | FDA [[fda.gov](https://fda.gov)]
- 6. [ewg.org](https://ewg.org) [[ewg.org](https://ewg.org)]
- 7. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 8. Toxicology of brominated fatty acids: metabolite concentration and heart and liver changes. | Food Safety and Environmental Stewardship Program | Oregon State University [[fses.oregonstate.edu](https://fses.oregonstate.edu)]
- 9. Effect of brominated vegetable oils on heart lipid metabolism - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. [Chronic consumption of brominated vegetable oils: their effect on liver secretion and catabolism of plasma lipoproteins] - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. [braun.matse.illinois.edu](https://braun.matse.illinois.edu) [[braun.matse.illinois.edu](https://braun.matse.illinois.edu)]
- 12. [scienceready.com.au](https://scienceready.com.au) [[scienceready.com.au](https://scienceready.com.au)]
- 13. [wpcdn.web.wsu.edu](https://wpcdn.web.wsu.edu) [[wpcdn.web.wsu.edu](https://wpcdn.web.wsu.edu)]
- 14. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [[hscprep.com.au](https://hscprep.com.au)]
- 15. [campusoperations.temple.edu](https://campusoperations.temple.edu) [[campusoperations.temple.edu](https://campusoperations.temple.edu)]
- 16. [portlandpress.com](https://portlandpress.com) [[portlandpress.com](https://portlandpress.com)]

- [17. Protocol for Untargeted Lipid ID via UHPLC-Tandem MS - Creative Proteomics \[creative-proteomics.com\]](#)
- [18. Protocol for Lipid Sample Preparation for Biomedical Research - Creative Proteomics \[creative-proteomics.com\]](#)
- [19. lipidmaps.org \[lipidmaps.org\]](#)
- [20. Lipidomics Workflows | Thermo Fisher Scientific - HK \[thermofisher.com\]](#)
- [21. Impact of brominated flame retardants on lipid metabolism: An in vitro approach - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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